

Best practices for long-term storage of Ermanin

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Compound of Interest		
Compound Name:	Ermanin	
Cat. No.:	B191650	Get Quote

Technical Support Center: Ermanin

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and use of **Ermanin**. Below you will find frequently asked questions, troubleshooting guides, and experimental protocols to support your research.

Frequently Asked Questions (FAQs)

1. What is **Ermanin**?

Ermanin is a methoxylated flavone, specifically 5,7-dihydroxy-3,4'-dimethoxyflavone, that has been isolated from sources such as bee glue and the plant Tanacetum microphyllum.[1][2][3] It is a natural compound with diverse biological activities, including anti-inflammatory, antiviral, and antineoplastic properties.[2][4] Its chemical formula is C₁₇H₁₄O₆ and it has a molecular weight of 314.3 g/mol .[1][5]

2. What are the recommended long-term storage conditions for **Ermanin**?

For long-term storage, solid **Ermanin** should be stored at -20°C.[1][4][6] Under these conditions, it is stable for at least four years.[1] For short-term storage, 0°C is acceptable.[6]

3. How should I prepare stock solutions of **Ermanin**?

Ermanin is soluble in dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[1] To prepare stock solutions, dissolve solid **Ermanin** in the desired solvent. For example, it is soluble in DMF



at 20 mg/ml and in DMSO at 15 mg/ml.[1] It is recommended to prepare and use solutions on the same day.[7]

4. How should I store stock solutions of Ermanin?

If you need to store stock solutions, it is recommended to prepare aliquots in tightly sealed vials and store them at -20°C for up to one month.[7] Some sources suggest that solutions in DMSO can be stored at -80°C for up to one year.[4] Before use, allow the vial to equilibrate to room temperature for at least one hour prior to opening.[7]

5. What are the known biological activities of **Ermanin**?

Ermanin exhibits a range of biological activities, including:

- Anti-inflammatory effects: It reduces the lipopolysaccharide (LPS)-induced increases in inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) levels in RAW 264.7 mouse macrophages.[1]
- Antiviral activity: It inhibits the replication of poliovirus type 1 in Vero cells.[1]
- Induction of melanogenesis: It has been shown to induce melanogenesis in zebrafish larvae.
 [1] This is linked to its ability to increase intracellular reactive oxygen species (ROS) and decrease glutathione (GSH) levels in B16/F10 mouse melanoma cells.
- Antineoplastic and apoptosis-inducing properties: It has been reported to have a role as an antineoplastic agent and an apoptosis inducer.

Troubleshooting Guides

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Precipitation of Ermanin in aqueous solution.	Ermanin has low solubility in aqueous solutions.	Prepare a high-concentration stock solution in DMSO or DMF and then dilute it in your aqueous experimental medium. Ensure the final concentration of the organic solvent is compatible with your experimental system.
Inconsistent experimental results.	Degradation of Ermanin due to improper storage or handling.	Ensure solid Ermanin is stored at -20°C and protected from light. Prepare fresh stock solutions for each experiment or use aliquots that have been stored correctly at -20°C or -80°C. Allow solutions to warm to room temperature before use.
Low or no biological activity observed.	The concentration of Ermanin used may be too low.	Refer to the literature for effective concentrations. For example, concentrations of 8 and 16 μM have been used to increase ROS levels and decrease GSH in B16/F10 cells.[1] IC ₅₀ values for the reduction of iNOS and COX-2 in RAW 264.7 cells are 6.7 and 1.68 μM, respectively.[1]
Cell toxicity observed in experiments.	The concentration of Ermanin or the solvent (DMSO/DMF) is too high.	Perform a dose-response experiment to determine the optimal, non-toxic concentration of Ermanin for your cell line. Ensure the final concentration of the solvent is below the toxic threshold for



your cells (typically <0.5% for DMSO).

Quantitative Data Summary

Storage and Stability

Form	Storage Temperature	Stability
Solid	-20°C	≥ 4 years[1]
Solution in DMSO	-80°C	Up to 1 year[4]
Aliquoted Solution	-20°C	Up to 1 month[7]

Solubility

Solvent	Concentration
DMF	20 mg/ml[1]
DMSO	15 mg/ml[1]

Experimental Protocols

Protocol 1: Preparation of Ermanin Stock Solution

- Objective: To prepare a 10 mM stock solution of **Ermanin** in DMSO.
- Materials:
 - Ermanin (solid, MW: 314.3 g/mol)
 - o Dimethyl sulfoxide (DMSO), sterile
 - Sterile microcentrifuge tubes
- Procedure:



- 1. Weigh out 3.143 mg of solid **Ermanin**.
- 2. Add 1 ml of sterile DMSO to the **Ermanin**.
- 3. Vortex or sonicate until the **Ermanin** is completely dissolved.
- 4. Aliquot the stock solution into sterile microcentrifuge tubes.
- 5. Store the aliquots at -20°C or -80°C.

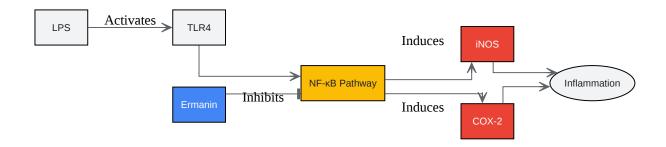
Protocol 2: In Vitro Anti-Inflammatory Assay (iNOS and COX-2 Inhibition)

- Objective: To determine the effect of Ermanin on iNOS and COX-2 expression in RAW 264.7 macrophages.
- Materials:
 - RAW 264.7 macrophage cell line
 - Complete cell culture medium (e.g., DMEM with 10% FBS)
 - Lipopolysaccharide (LPS)
 - Ermanin stock solution (10 mM in DMSO)
 - Reagents for Western blotting or qRT-PCR
- Procedure:
 - 1. Seed RAW 264.7 cells in appropriate culture plates and allow them to adhere overnight.
 - 2. Pre-treat the cells with various concentrations of **Ermanin** (e.g., 0.1, 1, 5, 10 μ M) for 1-2 hours. Include a vehicle control (DMSO).
 - 3. Induce inflammation by adding LPS (e.g., 1 μ g/ml) to the cells (except for the negative control group).
 - 4. Incubate the cells for a specified period (e.g., 24 hours).



5. Harvest the cells and analyze the expression of iNOS and COX-2 using Western blotting or qRT-PCR.

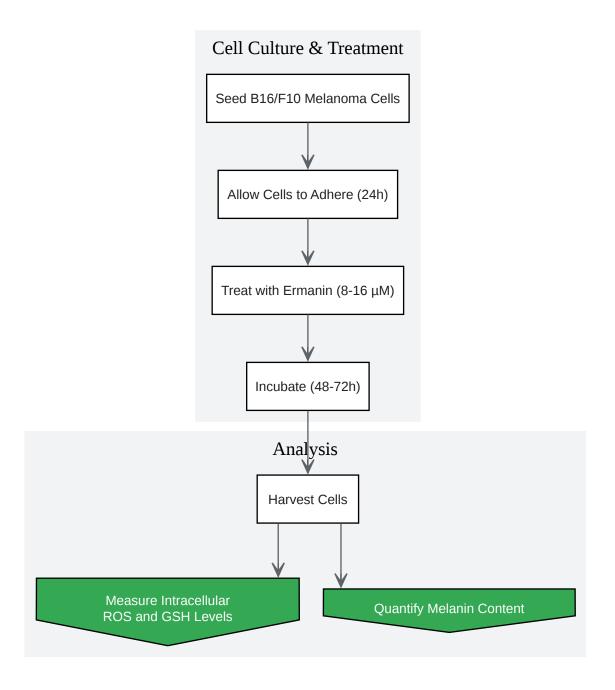
Visualizations



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Caption: **Ermanin**'s anti-inflammatory effect via NF-кВ pathway inhibition.





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Caption: Experimental workflow for studying **Ermanin**-induced melanogenesis.

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